

Toxicological Profile of 2-Ethylhexyl docosanoate: An In-depth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Direct toxicological data for **2-Ethylhexyl docosanoate** is limited. This profile is compiled based on data from structurally related 2-ethylhexyl esters and the expert opinions of regulatory bodies such as the Cosmetic Ingredient Review (CIR) Expert Panel. The toxicological properties are largely inferred from the behavior of similar long-chain fatty acid esters and their metabolic byproducts.

Executive Summary

2-Ethylhexyl docosanoate is a long-chain fatty acid ester used primarily as a skin-conditioning agent in cosmetic formulations. Based on the available data for structurally similar 2-ethylhexyl esters, it is considered to have a low order of acute toxicity via oral and dermal routes. It is not expected to be a skin sensitizer or a genotoxic agent. Carcinogenicity is not anticipated. The primary toxicological endpoints of concern for this class of compounds are skin irritation and potential developmental toxicity associated with its metabolite, 2-ethylhexanol (2-EH). However, the risk of developmental toxicity from topical application is considered low due to slow metabolism and clearance rates that prevent the accumulation of 2-EH to toxicologically significant levels.

Chemical and Physical Properties



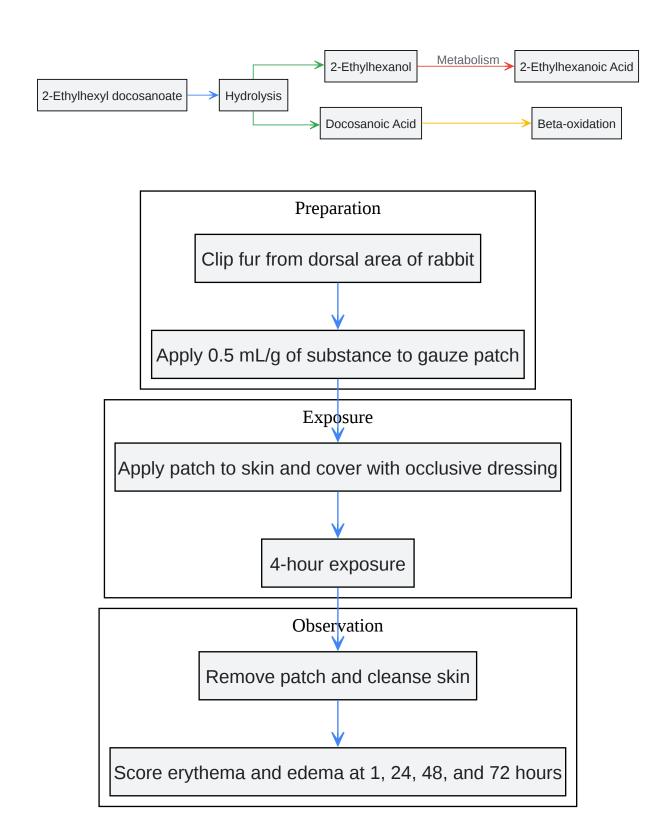
Property	Value
Chemical Name	2-Ethylhexyl docosanoate
CAS Number	Not available
Molecular Formula	C30H60O2
Molecular Weight	452.8 g/mol
Description	Expected to be an oily liquid
Solubility	Insoluble in water, soluble in oils

Toxicokinetics and Metabolism

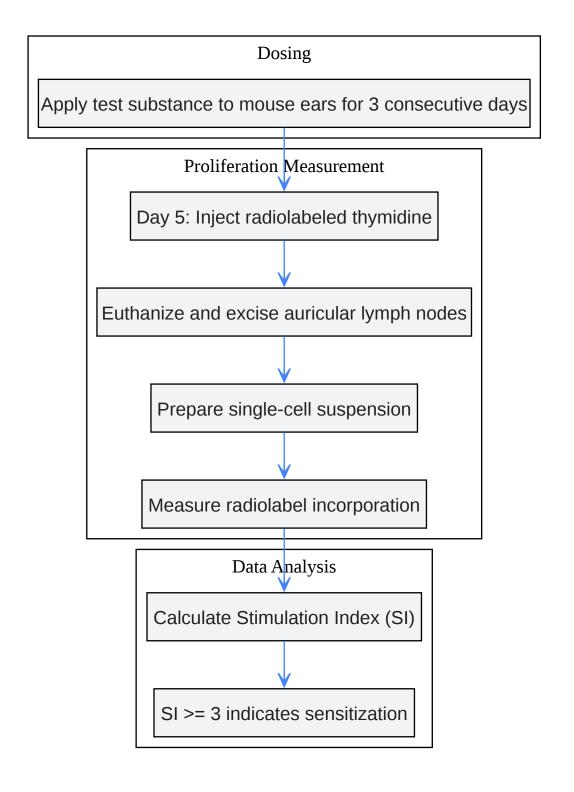
2-Ethylhexyl docosanoate is expected to undergo enzymatic hydrolysis in the skin and liver to its constituent alcohol, 2-ethylhexanol, and docosanoic acid.[1] Docosanoic acid, a long-chain fatty acid, is expected to be metabolized through the fatty acid beta-oxidation pathway. 2-ethylhexanol is further metabolized to 2-ethylhexanoic acid.

The potential for systemic toxicity is largely dependent on the rate of dermal absorption and subsequent hydrolysis to 2-ethylhexanol. For long-chain esters, dermal absorption is generally low.









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References

- 1. Impact of chemical structure on the in vitro hydrolysis of fatty esters of 2-ethylhexanoic acid or 2-ethylhexanol and extrapolation to the in vivo situation PubMed [pubmed.ncbi.nlm.nih.gov]
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